

# In-Depth Technical Guide: 4-Fluoro-3-methylbenzonitrile

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## Compound of Interest

Compound Name: 4-Fluoro-3-methylbenzonitrile

Cat. No.: B066165

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This technical guide provides a comprehensive overview of **4-Fluoro-3-methylbenzonitrile**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its core physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic workflow.

## Core Physicochemical Data

**4-Fluoro-3-methylbenzonitrile** is a fluorinated aromatic nitrile valued for its role as a building block in the synthesis of more complex molecules. Its incorporation into drug candidates can enhance biological activity and metabolic stability. The following table summarizes its key quantitative properties.

Property	Value	Unit	Source
Molecular Weight	135.14	g/mol	<a href="#">[1]</a>
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN	-	<a href="#">[1]</a>
CAS Number	185147-08-4	-	<a href="#">[1]</a>
Melting Point	53-58	°C	
Boiling Point	~220.3	°C	
Exact Mass	135.048427358	Da	<a href="#">[1]</a>
XLogP3	2.7	-	<a href="#">[1]</a>

## Experimental Protocol: Synthesis of 4-Fluoro-3-methylbenzonitrile

This section details a laboratory-scale procedure for the synthesis of **4-Fluoro-3-methylbenzonitrile** from 4-bromo-3-methylbenzonitrile via a palladium-catalyzed fluorination reaction.

Objective: To synthesize **4-Fluoro-3-methylbenzonitrile** with a high yield.

Materials:

- 4-bromo-3-methylbenzonitrile (starting material)
- BrettPhos (ligand)
- (COD)Pd(CH<sub>2</sub>TMS)<sub>2</sub> (palladium catalyst)
- Silver Fluoride (AgF) (fluorinating agent)
- Toluene (solvent)
- 4-Fluorotoluene (internal standard)
- Dodecane (internal standard)

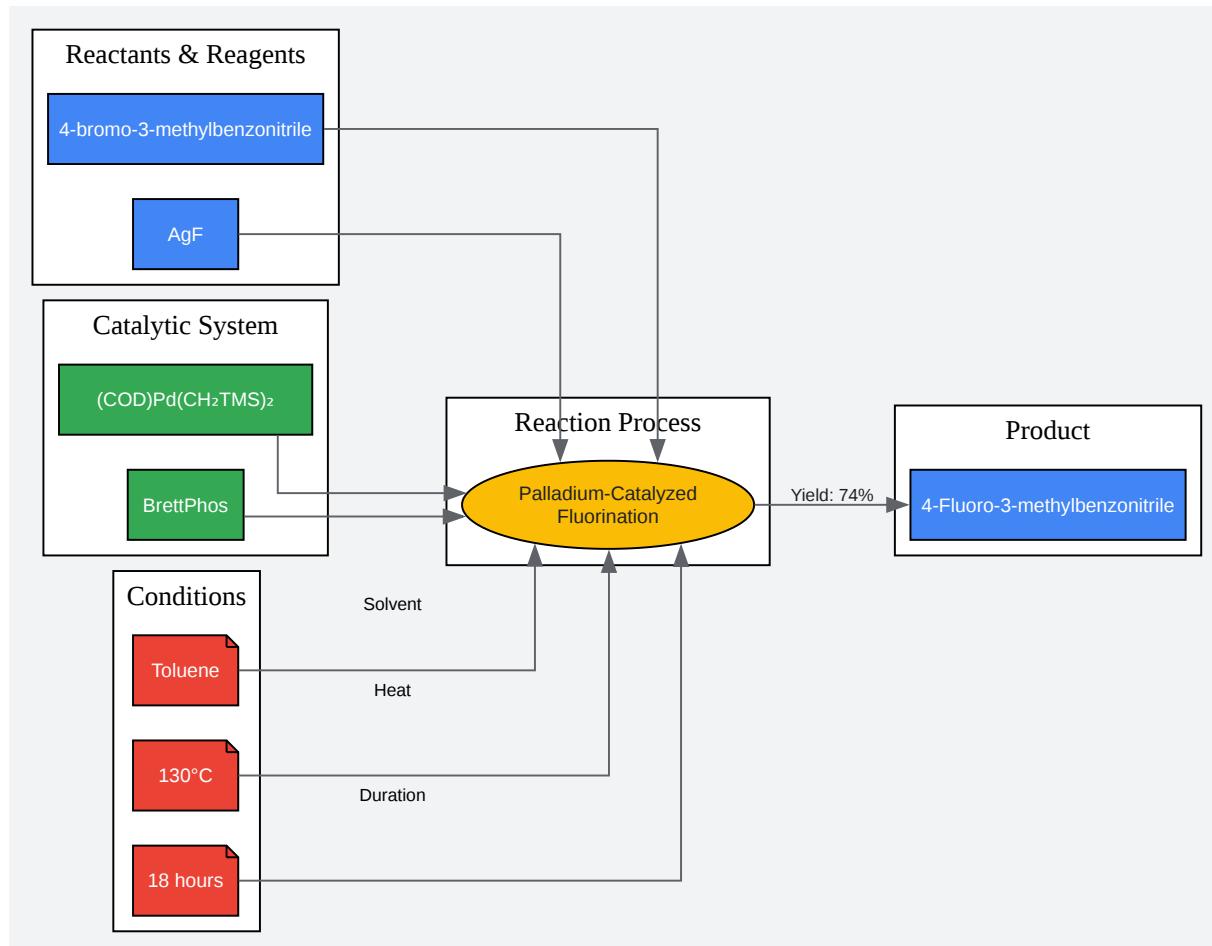
- Celite (filtration aid)
- Oven-dried, sealable reaction tube with a stirrer

Procedure:[2]

- Reaction Setup: Inside a glove box, add the following reagents sequentially to an oven-dried, sealable reaction tube equipped with a stirrer:
  - 4-bromo-3-methylbenzonitrile (23.3 mg, 0.12 mmol)
  - BrettPhos (6.4 mg, 0.012 mmol, 10 mol%)
  - (COD)Pd(CH<sub>2</sub>TMS)<sub>2</sub> (2.3 mg, 0.006 mmol, 5 mol%)
  - Silver Fluoride (AgF) (22.8 mg, 0.18 mmol)
  - Toluene (2 mL)
- Reaction Conditions: Seal the reaction tube with a screw-cap and remove it from the glove box. Wrap the tube in aluminum foil to protect it from light. Place the sealed tube in a preheated oil bath at 130°C and stir continuously for 18 hours.
- Quenching and Internal Standard Addition: After 18 hours, remove the reaction tube from the oil bath and allow it to cool to room temperature. Add 4-Fluorotoluene (6.5 µL, 0.06 mmol, 0.5 eq.) and dodecane (27.3 µL, 0.12 mmol, 1 eq.) as internal standards for analytical purposes.
- Work-up and Isolation: Filter the reaction mixture through a pad of Celite using a glass filter to remove solid residues.
- Analysis: The resulting clear, light-yellow solution containing the product, **4-Fluoro-3-methylbenzonitrile**, is then analyzed by <sup>19</sup>F NMR and Gas Chromatography (GC) to determine product yield and conversion rates. The reported yield for this specific protocol is 74%.[2]

## Mandatory Visualizations

This section provides a visual representation of the synthetic pathway described in the experimental protocol.



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Caption: Synthesis workflow for **4-Fluoro-3-methylbenzonitrile**.

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## References

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